Application Note: Synthesis Protocol for N-(2-Chloroethyl)-N-ethylaniline

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Compound of Interest		
Compound Name:	*N-(2-Chloroethyl)-N-ethylaniline*	
CAS No.:	*92-49-9*	
Cat. No.:	*B1582821*	*Get Quote*

Executive Summary & Target Identification

This Application Note details the optimized synthesis of **N-(2-Chloroethyl)-N-ethylaniline** (CAS: 92-49-9), a critical intermediate in the manufacture of azo dyes (e.g., C.I.[1] Basic Red 18) and pharmaceutical nitrogen mustard derivatives.

Critical CAS Clarification:

- Target Molecule (Chloride): **N-(2-Chloroethyl)-N-ethylaniline** (CAS 92-49-9)[1][2][3][4]
- Key Intermediate (Alcohol): N-(2-Hydroxyethyl)-N-ethylaniline (CAS 92-50-2)[1]

Note: The user request referenced CAS 92-50-2 in the context of the target. This protocol covers the synthesis of the alcohol (92-50-2) as Step 1, followed by its conversion to the chloride (92-49-9) in Step 2.[1]

Core Reaction Scheme

The synthesis follows a robust two-step pathway:

- N-Alkylation: Reaction of N-ethylaniline with 2-chloroethanol to form the amino-alcohol.[1]
- Deoxychlorination: Conversion of the alcohol to the alkyl chloride using Thionyl Chloride (

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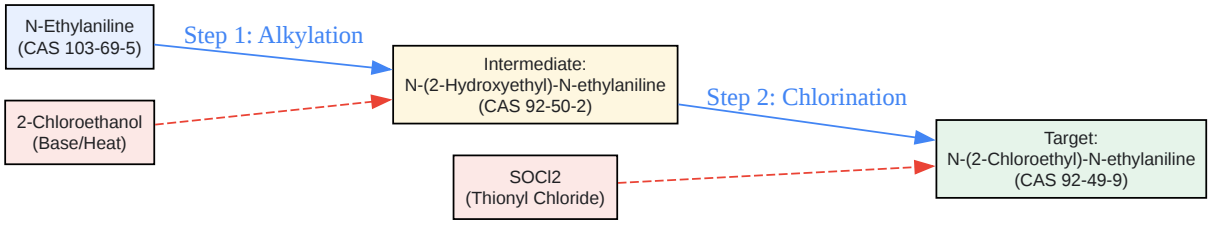

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Figure 1: Retrosynthetic pathway for the production of **N-(2-Chloroethyl)-N-ethylaniline**.

Safety Protocol: Nitrogen Mustard Handling

WARNING: The target molecule, **N-(2-Chloroethyl)-N-ethylaniline**, contains a "nitrogen mustard" moiety (2-chloroethyl-amine).[1] It acts as an alkylating agent capable of DNA modification.

Mandatory Safety Controls:

- Engineering Controls: All operations involving Step 2 (Chlorination) and the final product must occur inside a certified chemical fume hood with a face velocity >100 fpm.
- PPE: Double nitrile gloves (0.11 mm min thickness), chemical splash goggles, and a lab coat are mandatory.[1]
- Decontamination Solution: Prepare a "Decon Mix" of 10% Sodium Thiosulfate (

) in water. This nucleophile rapidly neutralizes alkylating agents by displacing the chloride.
- Waste: All glassware and disposables contacting the product must be soaked in Decon Mix for 24 hours before disposal.

Step 1: Synthesis of N-(2-Hydroxyethyl)-N-ethylaniline (CAS 92-50-2)[1]

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This step utilizes 2-chloroethanol as the hydroxyethylating agent.[1] While Ethylene Oxide is an industrial alternative, 2-chloroethanol is safer and more reproducible for laboratory/pilot scale.[1]

Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.[5]	Density (g/mL)	Role
N-Ethylaniline	121.18	1.0	0.96	Substrate
2-Chloroethanol	80.51	1.2	1.20	Reagent
Calcium Carbonate	100.09	0.6	Solid	Acid Scavenger
Water	18.02	N/A	1.00	Solvent

Protocol

- Setup: Equip a 500 mL 3-neck round-bottom flask (RBF) with a mechanical stirrer, reflux condenser, and internal thermometer.
- Charging: Add N-ethylaniline (121.2 g, 1.0 mol), water (150 mL), and Calcium Carbonate (60 g, 0.6 mol).
- Reaction: Heat the mixture to 80°C.
- Addition: Add 2-Chloroethanol (96.6 g, 1.2 mol) dropwise over 1 hour via an addition funnel.
  - Mechanistic Insight: The slow addition prevents the accumulation of unreacted alkyl halide, minimizing the risk of di-alkylation (quaternization).
- Reflux: Raise temperature to reflux (~95-100°C) and stir for 6–8 hours. Monitor by TLC (Mobile Phase: Hexane/EtOAc 7:3).
- Workup:
  - Cool to room temperature.[5]
  - Separate the organic layer (bottom, density > 1.0).

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- Extract the aqueous layer with Toluene (2 x 50 mL). Combine organics.
- Wash combined organics with water (100 mL) to remove residual salts and unreacted 2-chloroethanol.[1]
- Dry over anhydrous

  and concentrate under vacuum.

- Purification: Distillation under reduced pressure (Vacuum: 10 mmHg). Collect fraction boiling at 150–155°C.

Expected Yield: 85–90% Appearance: Viscous, pale yellow liquid.

Step 2: Chlorination to N-(2-Chloroethyl)-N-ethylaniline (CAS 92-49-9)[1][2][3][4]

The conversion of the alcohol to the chloride is performed using Thionyl Chloride (

).[6] This reagent is preferred over

because the byproduct (

) is gaseous, simplifying purification.

Reagents & Stoichiometry[1]

Reagent	MW (g/mol)	Equiv.[5]	Role
Intermediate (Step 1)	165.23	1.0	Substrate
Thionyl Chloride	118.97	1.2	Chlorinating Agent
Chloroform (or DCE)	-	Solvent	Medium

Protocol

- Setup: Flame-dry a 500 mL 3-neck RBF. Equip with a magnetic stir bar, addition funnel, and a gas outlet connected to a NaOH scrubber (to neutralize

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and

off-gas).[1]

- Charging: Dissolve N-(2-Hydroxyethyl)-N-ethylaniline (82.6 g, 0.5 mol) in dry Chloroform (200 mL). Cool to 0–5°C using an ice bath.
- Addition: Add Thionyl Chloride (71.4 g, 0.6 mol) dropwise over 45 minutes.
  - Critical Control Point: Maintain temperature <10°C during addition. The reaction is exothermic.[5] Rapid addition can cause vigorous off-gassing and darkening of the product.[1]
- Reaction: Remove ice bath. Allow to warm to room temperature, then heat to reflux for 2 hours.
  - Mechanism:[1][5][6][7][8] The reaction proceeds via a chlorosulfite ester intermediate, which collapses (via

    or

) to the alkyl chloride.
- Quench (Self-Validating Step):
  - Cool the reaction mixture to room temperature.
  - Pour the mixture slowly into ice-cold water (200 mL).
  - Neutralization:[1] Slowly add 10% NaOH solution until pH reaches 7–8.
  - Warning: Do not make the solution too basic (pH > 10) or heat it, as the nitrogen mustard can hydrolyze back to the alcohol or dimerize to a piperazinium salt.
- Isolation:
  - Separate the organic layer.[5][9][10]
  - Wash with saturated Brine (100 mL).

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- Dry over

  (Magnesium Sulfate).

- Filter and evaporate solvent under reduced pressure (Rotovap bath < 40°C).[5]

Purification & Crystallization

The crude oil often solidifies upon standing.

- Recrystallize from Ligroin or Ethanol/Water (9:1).
- Cool to 4°C to maximize recovery.
- Filter the white/off-white needles and dry in a vacuum desiccator.[1]

Target Properties (CAS 92-49-9):

- Melting Point: 45–47°C
- Appearance: White crystalline solid or colorless oil (if supercooled).

Analytical Validation

To ensure scientific integrity, the product must be validated against the following parameters.

Test	Method	Acceptance Criteria
Identity	H-NMR (CDCl3)	1.2 (t, 3H), 3.4 (q, 2H), 3.6-3.8 (m, 4H), 6.7-7.3 (m, 5H).[1]
Purity	HPLC (C18)	> 98.0% Area
Melting Point	Capillary	45.0 – 47.0 °C
Appearance	Visual	White needles or colorless melt.

Mechanism & Troubleshooting Workflow

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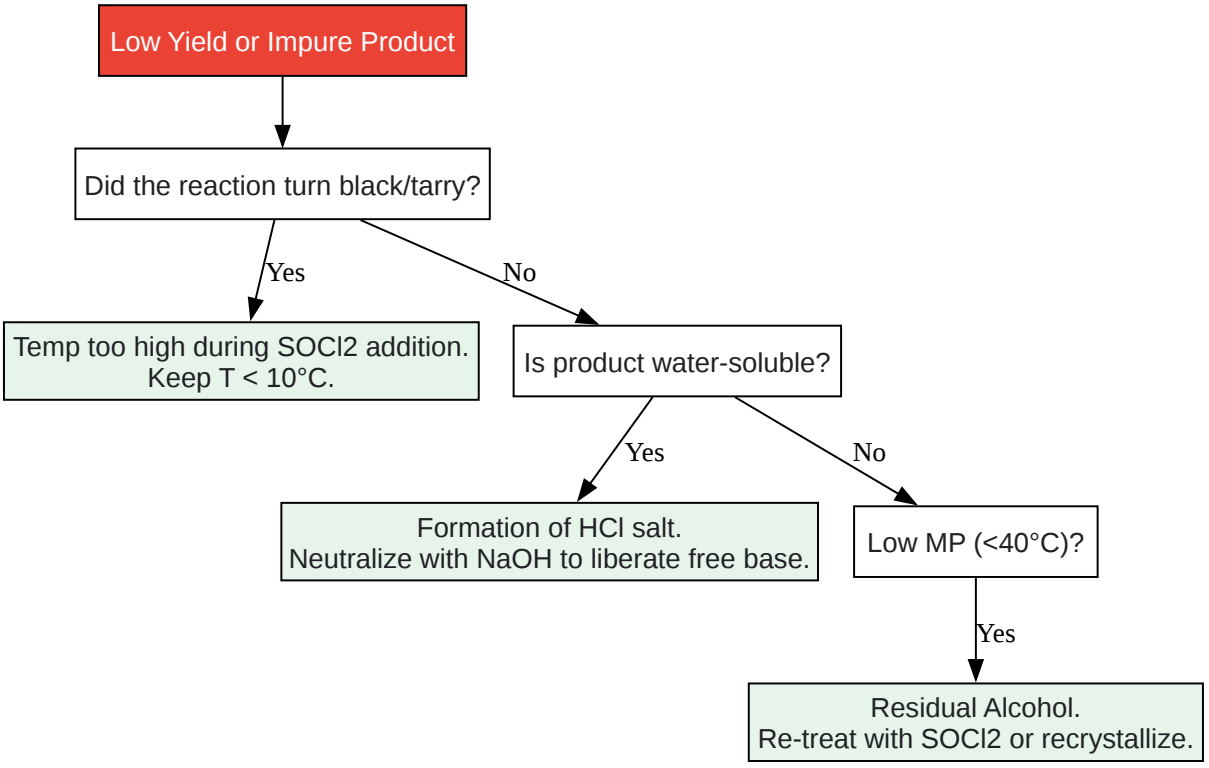

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Figure 2: Troubleshooting logic for the chlorination step.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 7093, **N-(2-Chloroethyl)-N-ethylaniline**. Retrieved from [Link]

- Organic Syntheses. (1951). 2-Chloroethyl p-toluenesulfonate (Example of hydroxyethylation logic). Org. Synth. 31, 25. Retrieved from [Link](Note: Cited for process logic on amino-alcohol chlorination).

- Centers for Disease Control and Prevention (CDC). (2011). Nitrogen Mustard: Medical Management Guidelines. Retrieved from [Link][1]

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Sources

- 1. CAS 92-50-2: 2-(Ethylphenylamino)ethanol | CymitQuimica [cymitquimica.com]
- 2. N-Chloroethyl-N-ethylaniline | 92-49-9 [chemicalbook.com]
- 3. N-Ethyl-N-(2-chloroethyl)aniline - Wikipedia [en.wikipedia.org]
- 4. N-(2-Chloroethyl)-N-ethylaniline | C10H14ClN | CID 7093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. orgsyn.org [orgsyn.org]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. Nitrogen Mustard HN-2: Blister Agent | NIOSH | CDC [cdc.gov]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. jocpr.com [jocpr.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
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